Application Notes and Protocols for In Vivo Administration of Ac-YVAD-CHO

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Compound of Interest

Compound Name:	*Ac-Tyr-Val-Lys-Asp-aldehyde*
Cat. No.:	*B589602*

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Introduction

Ac-YVAD-CHO, also known as N-Ac-Tyr-Val-Ala-Asp-CHO, is a synthetic tetrapeptide aldehyde that acts as a potent, reversible, and selective inhibitor of caspase-1.[1][2] Caspase-1, formerly known as Interleukin-1β Converting Enzyme (ICE), is a critical cysteine protease that plays a central role in the innate immune response.[1] It is responsible for the proteolytic cleavage and activation of the pro-inflammatory cytokines interleukin-1β (IL-1β) and interleukin-18 (IL-18).[1] Furthermore, caspase-1 activation can lead to a form of inflammatory programmed cell death known as pyroptosis. By inhibiting caspase-1, Ac-YVAD-CHO effectively blocks the maturation and release of these key cytokines, making it an invaluable tool for studying inflammatory processes and for the preclinical evaluation of anti-inflammatory therapeutic strategies.

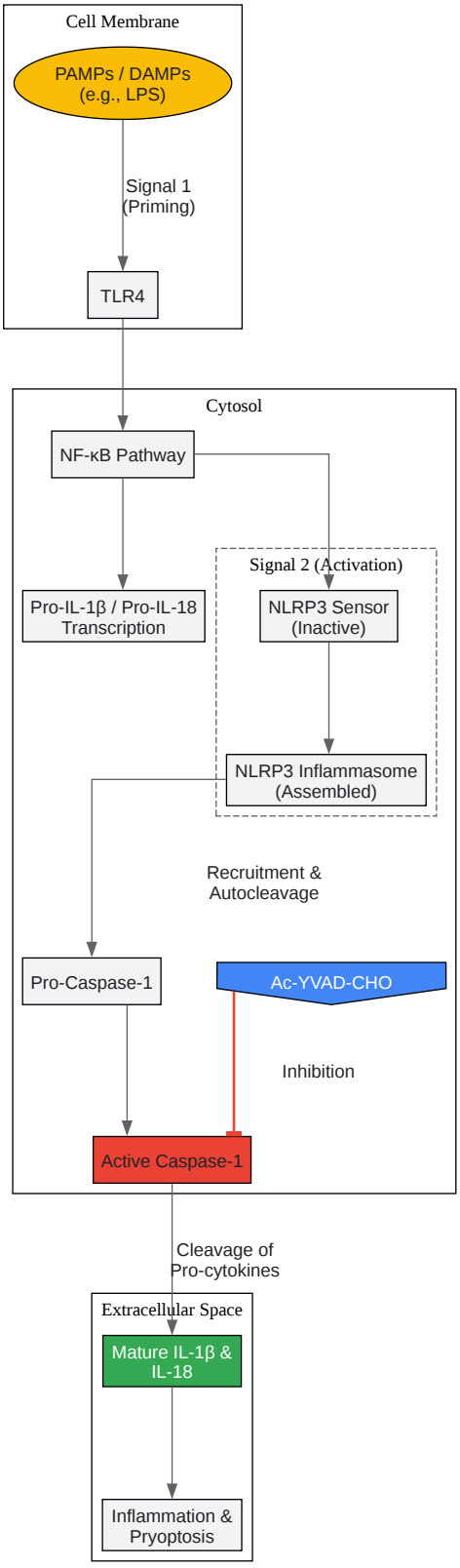
These application notes provide a comprehensive overview of the in vivo use of Ac-YVAD-CHO in various animal models, summarizing key quantitative data and providing detailed experimental protocols to guide researchers in their study design.

Mechanism of Action: The Inflammasome Pathway

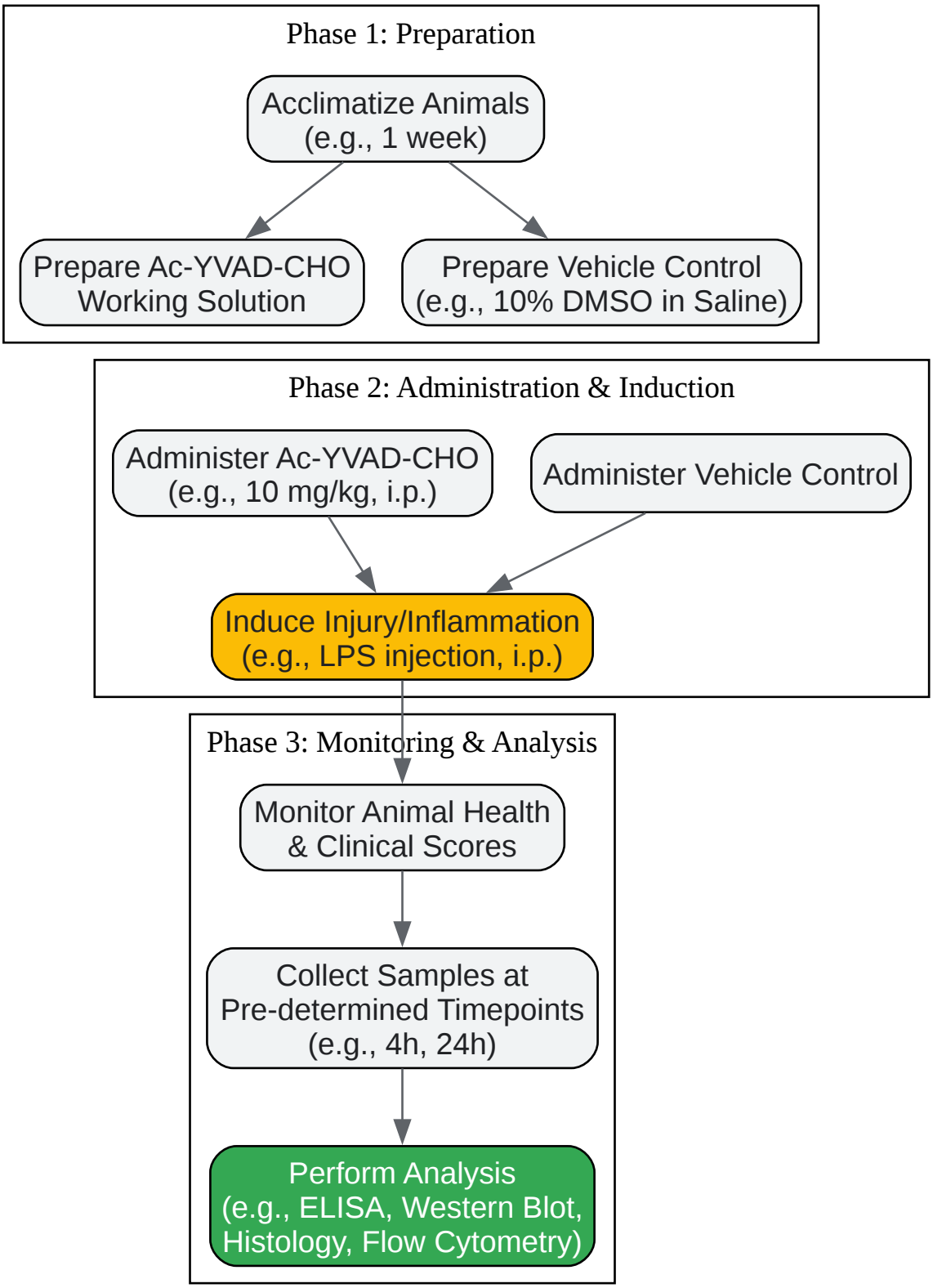
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Ac-YVAD-CHO exerts its effects by targeting caspase-1 within a large multiprotein complex called the inflammasome. The canonical inflammasome pathway is typically a two-step process. First, a "priming" signal, often from microbial products like lipopolysaccharide (LPS), leads to the upregulation of inflammasome components and the inactive precursors, pro-IL-1β and pro-IL-18. The second step involves the assembly of the inflammasome complex, which recruits and activates pro-caspase-1. Ac-YVAD-CHO intervenes at this stage, inhibiting the active caspase-1 and preventing the downstream inflammatory cascade.

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